

ACTH (1-13) solubility issues and solutions

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Compound of Interest

Compound Name: ACTH (1-13)

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Technical Support Center: ACTH (1-13)

Welcome to the technical support center for **ACTH (1-13)**. This guide provides troubleshooting advice and answers to frequently asked questions to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during experiments with this peptide.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (1-13)** and what are its common applications?

A1: **ACTH (1-13)** is a 13-amino acid peptide fragment corresponding to the N-terminal sequence of the full-length Adrenocorticotrophic Hormone (ACTH). Its amino acid sequence is Ser-Tyr-Ser-Met-Glu-His-Phe-Arg-Trp-Gly-Lys-Pro-Val.[1][2][3] This sequence is also identical to α -Melanocyte-Stimulating Hormone (α -MSH).[4][5] **ACTH (1-13)** is utilized in research for its potential cytoprotective and immunomodulatory effects.[1][2] It is also studied for its role in activating melanocortin receptors.[5][6]

Q2: What are the recommended storage conditions for **ACTH (1-13)**?

A2: Proper storage is crucial to maintain the stability and activity of **ACTH (1-13)**.

- **Lyophilized Powder:** For long-term storage, lyophilized **ACTH (1-13)** should be kept at -20°C or -80°C in a tightly sealed container, protected from moisture and light.[7] Before use, allow the vial to warm to room temperature in a desiccator to prevent condensation.[7]

- Reconstituted Solutions: Once dissolved, it is highly recommended to aliquot the solution into single-use volumes to minimize degradation from repeated freeze-thaw cycles.[7] These aliquots should be stored at -20°C or -80°C.[7] Aqueous solutions are not recommended for storage for more than one day.[8]

Q3: What are the primary stability concerns for **ACTH (1-13)** in solution?

A3: Researchers should be aware of several factors that can affect the stability of **ACTH (1-13)** in solution:

- Physical Instability:
 - Aggregation: Peptides can self-associate to form inactive aggregates. This can be influenced by temperature, pH, and concentration.[7][9]
 - Adsorption: **ACTH (1-13)** can adhere to the surfaces of laboratory plastics, such as microfuge tubes and pipette tips, leading to a loss of active peptide, especially at low concentrations.[7]
- Chemical Instability:
 - Deamidation: The asparagine (Asn) residue, if present in a similar peptide sequence, can undergo deamidation, altering the peptide's structure and function, a process influenced by pH.[7]
 - Oxidation: The methionine (Met) residue in the **ACTH (1-13)** sequence is susceptible to oxidation, which can be accelerated by exposure to air.[7]
- Freeze-Thaw Cycles: Each cycle of freezing and thawing can contribute to peptide degradation and aggregation.[7]

Troubleshooting Guide

Issue 1: The lyophilized **ACTH (1-13)** powder will not dissolve.

This is a common issue that can often be resolved by selecting the appropriate solvent and using the correct technique.

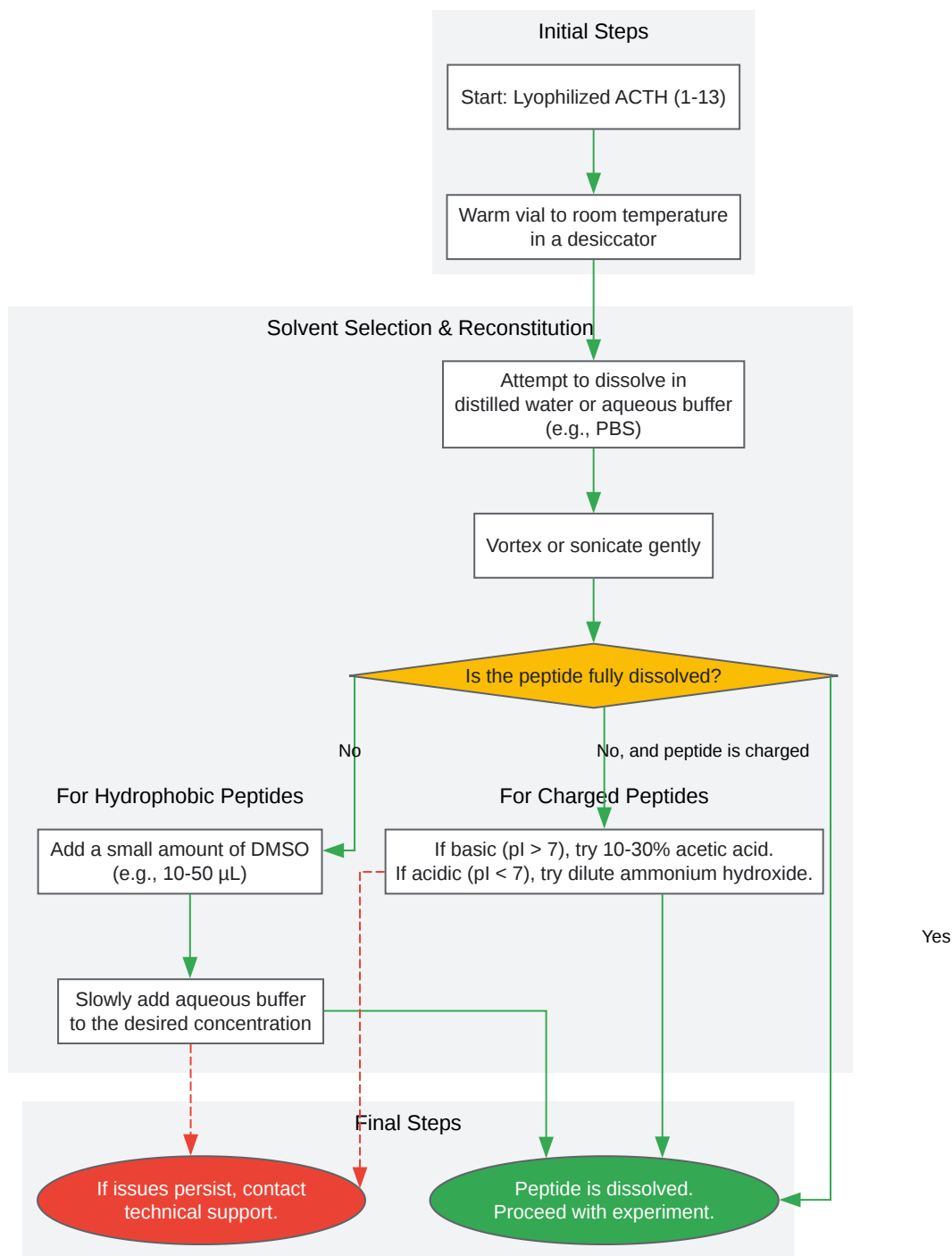
Solubility Data Summary

Solvent	Approximate Solubility	Reference
Water / Distilled Water	Up to 2 mg/mL	[3]
PBS (pH 7.2)	~10 mg/mL	[8]
DMSO	~10 mg/mL	[8]
Dimethylformamide	~0.2 mg/mL	[8]
Ethanol	Slightly soluble	[8]
Acetonitrile	Recommended if water fails	[3]

Troubleshooting Steps

A systematic approach to solubilization can help overcome most issues. The following workflow is recommended:

Troubleshooting Workflow for ACTH (1-13) Solubility

[Click to download full resolution via product page](#)Caption: Troubleshooting workflow for dissolving **ACTH (1-13)**.

Detailed Protocol for Reconstitution

This protocol provides a step-by-step guide to dissolving **ACTH (1-13)**.

Objective: To prepare a stock solution of **ACTH (1-13)** for use in biological assays.

Materials:

- Lyophilized **ACTH (1-13)**
- Sterile, distilled water or desired aqueous buffer (e.g., PBS, pH 7.2)
- Organic solvents (if necessary): DMSO, 10-30% Acetic Acid, or dilute Ammonium Hydroxide
- Sterile, low-protein-binding microcentrifuge tubes
- Vortex mixer
- Pipettes and low-retention tips

Procedure:

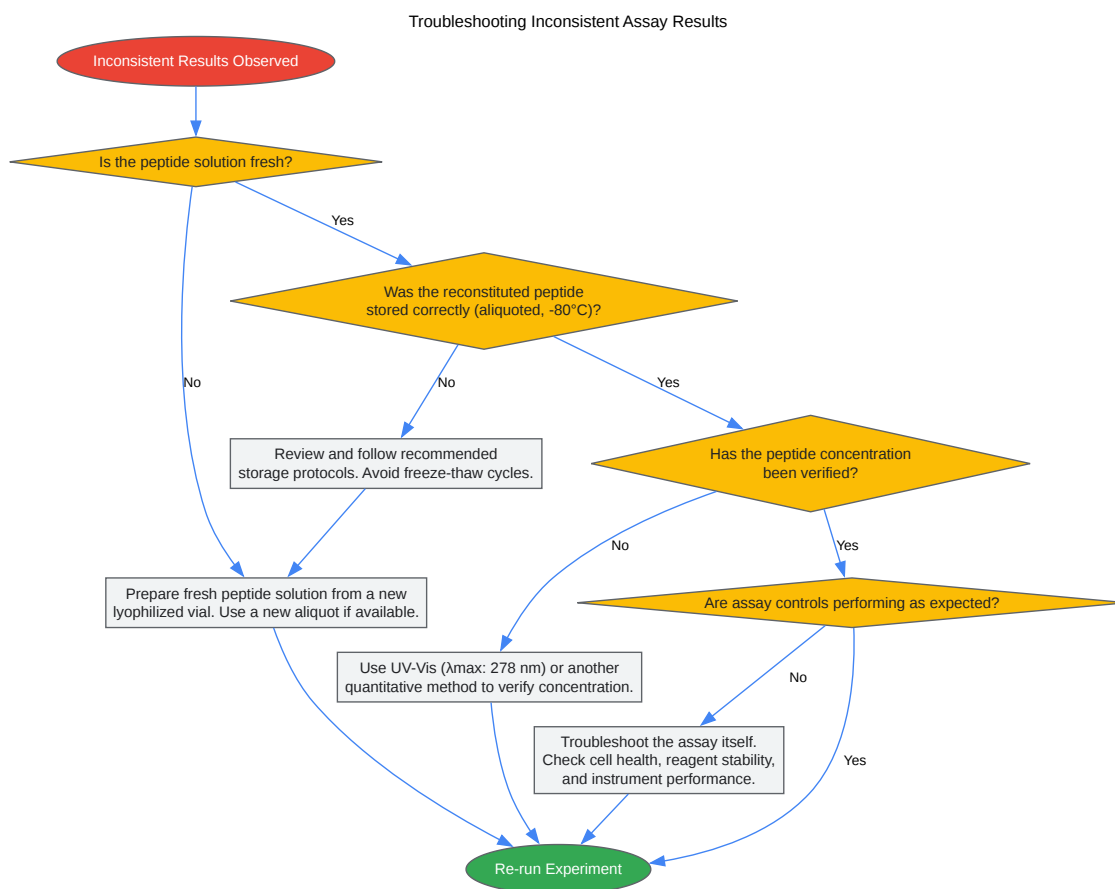
- Preparation: Before opening, allow the vial of lyophilized **ACTH (1-13)** to equilibrate to room temperature in a desiccator for at least 20 minutes. This prevents condensation from forming inside the vial upon opening.^[7]
- Initial Solubilization (Aqueous Solvent):
 - Carefully open the vial and add the calculated volume of sterile distilled water or your chosen aqueous buffer to achieve the desired stock concentration.^[3]
 - For example, to make a 1 mg/mL stock solution from 1 mg of peptide, add 1 mL of solvent.
 - Close the vial and vortex gently for 10-20 seconds. Visually inspect to see if all the powder has dissolved. If not, brief sonication in a water bath can be attempted.
- Alternative Solubilization (for charged peptides):^{[1][2]}

- If the peptide does not dissolve in water, determine its net charge. The sequence SYSMEHFRWGKPV has a net positive charge at neutral pH.
- For positively charged peptides, a dilute (10-30%) acetic acid solution can be used.
- For negatively charged peptides, a dilute ammonium hydroxide solution can be used.
- Alternative Solubilization (for hydrophobic peptides):[\[1\]](#)[\[2\]](#)
 - If the peptide is still insoluble, it may have hydrophobic characteristics.
 - Add a minimal amount of an organic solvent like DMSO (e.g., 50-100 μ L) to the dry peptide and ensure it is fully dissolved.[\[1\]](#)[\[2\]](#)
 - Once dissolved, slowly add your aqueous buffer to the DMSO concentrate, vortexing gently, until the final desired concentration is reached. Note: Ensure the final concentration of the organic solvent is low enough to not affect your experimental system.[\[8\]](#)
- Storage:
 - Once the peptide is fully dissolved, aliquot the stock solution into single-use, low-protein-binding tubes.
 - Store the aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[7\]](#)

Issue 2: Inconsistent results in cell-based assays.

Inconsistent results can stem from peptide degradation, improper concentration, or issues with the assay itself.

Troubleshooting Decision Tree



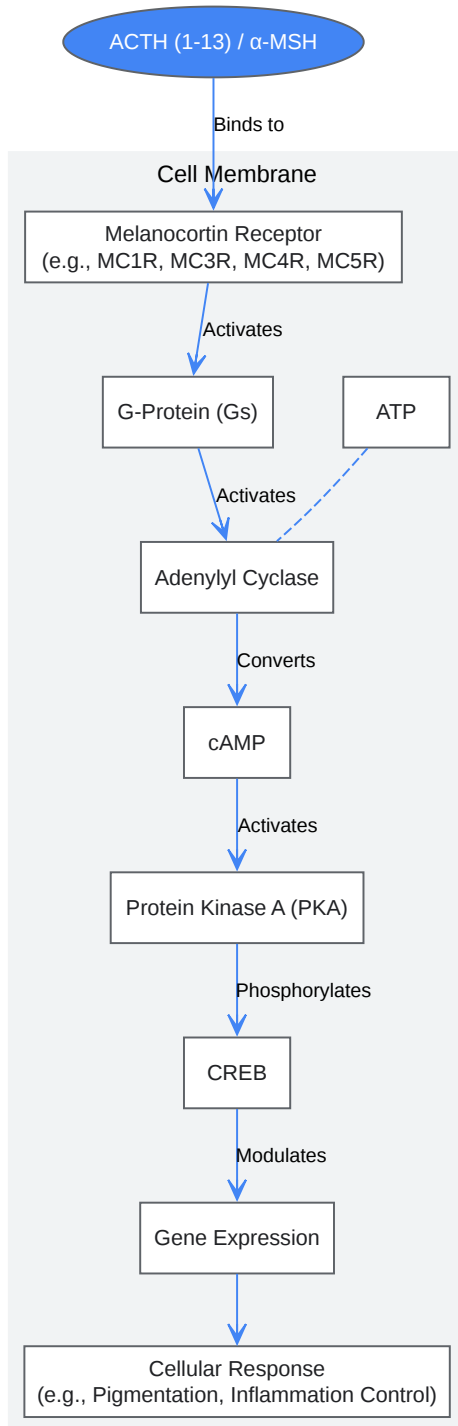
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Caption: Decision tree for troubleshooting inconsistent experimental results.

Signaling Pathway Overview

ACTH and its fragments, including **ACTH (1-13)** (α -MSH), exert their effects by binding to a family of G-protein coupled receptors known as Melanocortin Receptors (MCRs).[5] While full-length ACTH (1-39) is the primary agonist for the MC2 receptor, which is crucial for stimulating cortisol production, the (1-13) fragment can interact with other MCR subtypes (MC1R, MC3R, MC4R, MC5R).[10]

Simplified Melanocortin Receptor Signaling

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Caption: Generalized signaling pathway for ACTH fragments via melanocortin receptors.

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